An In-Depth Technical Guide to 4-(3-Oxobutanoyl)benzonitrile

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Compound of Interest

Compound Name:	*4-(3-Oxobutanoyl)benzonitrile*
CAS No.:	*62585-03-9*
Cat. No.:	*B1313560*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-(3-oxobutanoyl)benzonitrile**, a versatile building block in organic synthesis. The document details its molecular structure, physicochemical properties, and spectroscopic profile. Furthermore, it explores established synthetic methodologies, highlights its reactivity, and discusses its current and potential applications, particularly within the realm of medicinal chemistry and materials science. This guide is intended to serve as a centralized, expert resource for professionals engaged in research and development who require a deep technical understanding of this compound.

Introduction

Benzonitrile derivatives are a cornerstone of modern medicinal chemistry and materials science, prized for their unique electronic properties and synthetic versatility.[1] The nitrile functional group is a powerful modulator of a molecule's pharmacokinetic and pharmacodynamic profile; it can act as a bioisostere for carbonyl groups, participate in hydrogen bonding, and enhance metabolic stability.[2][3] Among this important class of

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compounds, **4-(3-Oxobutanoyl)benzonitrile** emerges as a molecule of significant interest. Its structure uniquely combines a para-substituted benzonitrile ring with a β-dicarbonyl moiety, offering multiple reactive sites for chemical modification. This dual functionality makes it a valuable intermediate for constructing more complex molecular architectures, including heterocyclic systems and potential pharmaceutical agents. This guide aims to provide a detailed examination of its molecular structure, empowering researchers to fully leverage its synthetic potential.

Molecular Structure and Physicochemical Properties

A thorough understanding of a molecule's structure and properties is fundamental to its effective application. This section delineates the key identifiers and characteristics of **4-(3-oxobutanoyl)benzonitrile**.

Chemical Identity

Property	Value	Source
CAS Number	62585-03-9	[4][5][6][7]
IUPAC Name	4-(3-oxobutanoyl)benzonitrile	[4][5]
Molecular Formula	$C_{11}H_9NO_2$	[5][8]
Molecular Weight	187.19 g/mol	[5][8]
MDL Number	MFCD00477607	[6][8]

Structural Representation

The molecule consists of a benzonitrile core substituted at the para (4-position) with a 3-oxobutanoyl group.

- SMILES:N#CC1=CC=C(C(CC(C)=O)=O)C=C1[6]
- InChI:InChI=1S/C11H9NO2/c1-8(13)6-11(14)10-4-2-9(7-12)3-5-10/h2-5H,6H2,1H3 (Derived from structure)

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The key structural features are:

- Benzonitrile Moiety: The aromatic ring is activated by the electron-withdrawing nitrile group (-C≡N). This influences the reactivity of the ring, particularly in nucleophilic aromatic substitution reactions, and is a common feature in many pharmaceutical agents.[2]
- β-Dicarbonyl System: The -(C=O)-CH_2-(C=O)- group is a classic β-keto-ketone. This functionality is known for its keto-enol tautomerism and the acidity of the α-hydrogen on the central methylene group. This acidity makes it a potent nucleophile for various condensation and alkylation reactions.

Spectroscopic Characterization

Spectroscopic analysis is essential for the unambiguous confirmation of a molecule's structure. While a publicly available, fully interpreted spectrum for this specific molecule is not readily available, we can predict the key signals based on its functional groups and data from analogous structures.[9]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR:
  - Aromatic Protons: Two sets of doublets are expected in the aromatic region (~7.5-8.0 ppm), characteristic of a 1,4-disubstituted benzene ring.
  - Methylene Protons (-CH_2-): A singlet would be expected for the protons situated between the two carbonyl groups (~4.0 ppm).
  - Methyl Protons (-CH_3): A sharp singlet for the terminal methyl group protons would appear further upfield (~2.2 ppm).
- ^{13}C NMR:
  - Nitrile Carbon (-CN): A signal in the range of 115-120 ppm.
  - Carbonyl Carbons (C=O): Two distinct signals in the downfield region, typically between 190-210 ppm.

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- Aromatic Carbons: Four signals corresponding to the aromatic carbons, with the carbon attached to the nitrile group being the most deshielded.
- Methylene Carbon (-CH_2-): A signal around 45-55 ppm.
- Methyl Carbon (-CH_3): A signal in the aliphatic region, around 25-30 ppm.

Infrared (IR) Spectroscopy

The IR spectrum would be dominated by strong absorption bands characteristic of its functional groups:

- Nitrile (-C≡N) Stretch: A sharp, strong band around 2220-2240 cm^{-1}.
- Carbonyl (C=O) Stretches: Two strong absorption bands in the region of 1680-1720 cm^{-1} corresponding to the ketone functionalities.
- Aromatic C-H Stretch: Signals appearing above 3000 cm^{-1}.
- Aromatic C=C Bends: Characteristic absorptions in the 1400-1600 cm^{-1} region.

Synthesis and Reactivity

Understanding the synthesis and reactivity of **4-(3-oxobutanoyl)benzonitrile** is key to its application as a synthetic intermediate.

Synthetic Workflow

The most common and logical synthetic route to this class of compounds is through a Claisen condensation reaction. This involves the reaction of an appropriate ester with a ketone. In this case, the synthesis would likely involve the reaction of 4-cyanobenzoyl chloride with the enolate of acetone or a related acetoacetate derivative followed by hydrolysis and decarboxylation.

A generalized workflow for the synthesis and purification is presented below.

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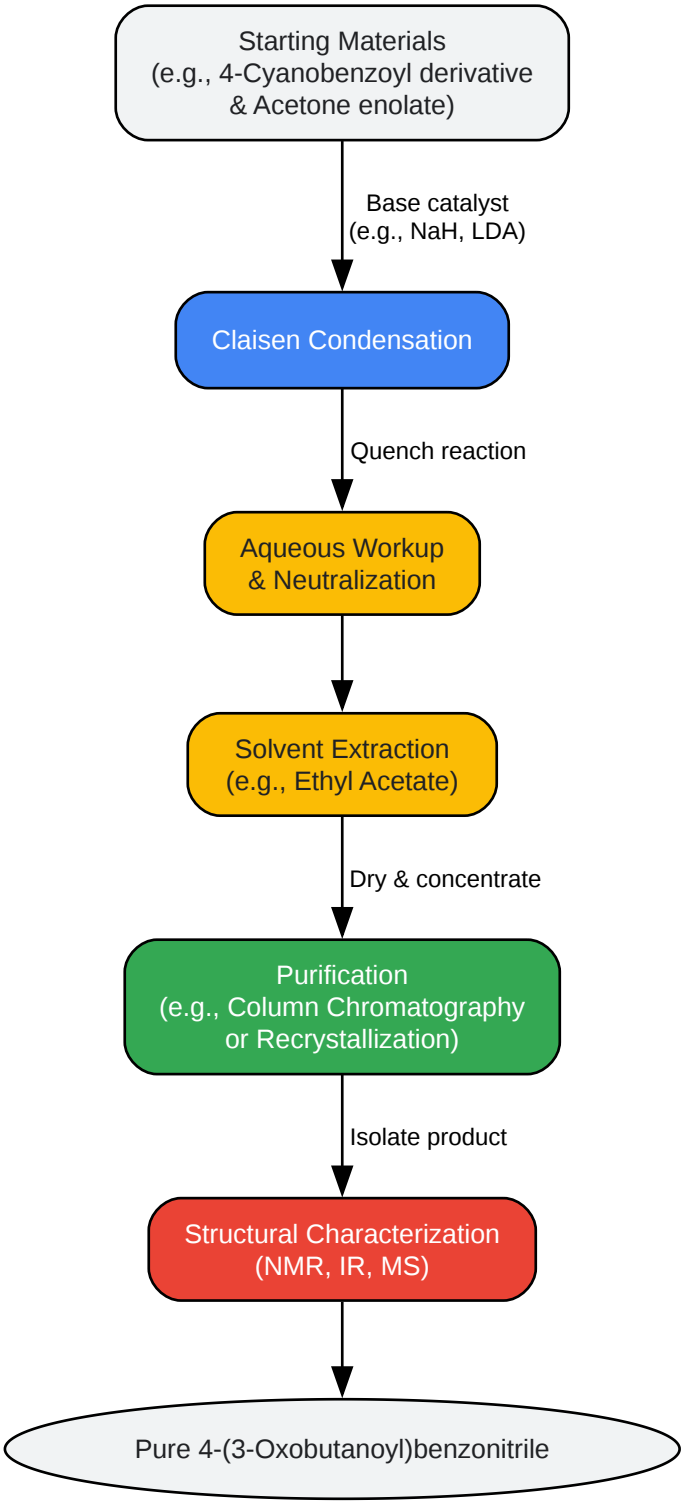

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Caption: A generalized workflow for the synthesis and purification of **4-(3-oxobutanoyl)benzonitrile**.

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Reactivity Profile

The molecule's reactivity is governed by its two primary functional domains:

- Reactions at the β-Dicarbonyl Moiety: The acidic methylene protons can be easily deprotonated to form a stable enolate. This nucleophile can participate in a wide range of C-C bond-forming reactions, including alkylations, acylations, and condensations (e.g., Knoevenagel, Hantzsch synthesis). This moiety is the primary handle for building molecular complexity.

- Reactions of the Nitrile Group: The nitrile group can undergo hydrolysis to form a carboxylic acid or reduction to form an amine. It can also participate in cycloaddition reactions to form heterocyclic rings like tetrazoles. These transformations are crucial for converting the nitrile into other key functional groups.

Applications in Research and Drug Development

The unique structural arrangement of **4-(3-oxobutanoyl)benzonitrile** makes it a valuable precursor in several areas of chemical research.

Intermediate in Heterocyclic Synthesis

The β-dicarbonyl system is a classic precursor for the synthesis of a vast array of heterocycles. By reacting it with dinucleophiles such as hydrazine, hydroxylamine, or urea, one can readily construct pyrazoles, isoxazoles, and pyrimidines, respectively. These heterocyclic cores are prevalent in many biologically active molecules.

Role in Medicinal Chemistry

Nitrile-containing compounds are well-represented among FDA-approved drugs.[3] The nitrile group is often used to improve pharmacokinetic properties or to act as a key binding element with a biological target.[2][10] While specific applications for **4-(3-oxobutanoyl)benzonitrile** are not extensively documented in mainstream literature, its structure makes it an attractive starting point for the synthesis of inhibitors for various enzymes. For instance, benzonitrile derivatives have been investigated as inhibitors of enzymes like aromatase.[2] The dicarbonyl portion could be elaborated to mimic peptide backbones or to chelate metal ions in enzyme

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active sites. There is also potential for its use in developing anti-tumor agents, a field where benzonitrile compounds have shown promise.[11]

Safety and Handling

4-(3-Oxobutanoyl)benzonitrile should be handled with care in a well-ventilated laboratory fume hood. Based on related structures, it is likely harmful if swallowed.[4] Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. For detailed safety information, consult the Material Safety Data Sheet (MSDS) provided by the supplier.[8]

Conclusion

4-(3-Oxobutanoyl)benzonitrile is a synthetically valuable molecule characterized by the presence of a reactive β-dicarbonyl system and an electronically significant benzonitrile moiety. This guide has provided a detailed overview of its molecular structure, physicochemical properties, spectroscopic signatures, and synthetic utility. Its potential as a precursor for complex heterocyclic systems underscores its importance for researchers in organic synthesis, medicinal chemistry, and drug discovery. A firm grasp of its fundamental chemistry, as outlined here, is the first step toward unlocking its full potential in the development of novel compounds and materials.

References

- Capot Chemical. 62585-03-9 | **4-(3-oxobutanoyl)benzonitrile**. Available from: [Link]
- PubChem. 4-Benzoylbenzonitrile. National Center for Biotechnology Information. Available from: [Link]
- NINGBO INNO PHARMCHEM CO.,LTD. The Versatility of Benzonitrile Derivatives in Organic Synthesis. Available from: [Link]
- Fleming, F. F., Yao, L., Ravikumar, P. C., Funk, L., & Shook, B. C. (2010). Nitrile-containing pharmaceuticals: efficacious roles of the nitrile pharmacophore. Journal of medicinal chemistry, 53(22), 7902–7917. Available from: [Link]

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- F. de C. da Silva, M., & A. B. F. da Silva, V. (2022). Nitriles: an attractive approach to the development of covalent inhibitors. RSC Medicinal Chemistry, 13(7), 781-795. Available from: [Link]
- Google Patents. CN103800315A - Application of benzonitrile compound in preparation of antitumor drugs.
- Zhang, W., et al. (2021). Nitrile-containing pharmaceuticals: target, mechanism of action, and their SAR studies. RSC Medicinal Chemistry. Available from: [Link]

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Sources

- 1. nbinno.com [nbinno.com]
- 2. Nitrile-Containing Pharmaceuticals: Efficacious Roles of the Nitrile Pharmacophore - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Nitrile-containing pharmaceuticals: target, mechanism of action, and their SAR studies - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 4-(3-oxobutanoyl)benzonitrile | 62585-03-9 [amp.chemicalbook.com]
- 5. 62585-03-9 | 4-(3-oxobutanoyl)benzonitrile - Capot Chemical [capotchem.com]
- 6. 62585-03-9|4-(3-Oxobutanoyl)benzonitrile|BLD Pharm [bldpharm.com]
- 7. 62585-03-9 Cas No. | 4-(3-oxobutanoyl)benzonitrile | Matrix Scientific [matrixscientific.com]
- 8. manchesterorganics.com [manchesterorganics.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. Nitriles: an attractive approach to the development of covalent inhibitors - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]
- 11. CN103800315A - Application of benzonitrile compound in preparation of antitumor drugs - Google Patents [patents.google.com]

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